

Application Notes and Protocols for the Preparation of 17-Hydroxyisolathyrol Stock Solutions

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594539

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This document provides detailed protocols for the preparation, storage, and handling of stock solutions of **17-Hydroxyisolathyrol**, a macrocyclic lathyrol diterpenoid isolated from the seeds of *Euphorbia lathyris*. Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Compound Information

17-Hydroxyisolathyrol is a valuable compound for various research applications. A summary of its key properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₀ O ₅	[1]
Molecular Weight	350.45 g/mol	[1]
CAS Number	93551-00-9	[1]
Appearance	Light yellow to yellow solid	[1]
Purity	≥ 98%	[2]

Solubility and Recommended Solvents

The solubility of **17-Hydroxyisolathyrol** is a critical factor in the preparation of stock solutions. The following table summarizes its solubility in Dimethyl Sulfoxide (DMSO), a commonly used solvent for in vitro studies.

Solvent	Concentration	Notes
DMSO	100 mg/mL (285.35 mM)	Ultrasonic treatment may be required. Use freshly opened, anhydrous DMSO as it is hygroscopic. [1]

For in vivo experiments, specific solvent formulations are required to ensure biocompatibility. The following protocols are recommended:

Protocol	Formulation	Final Concentration
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (7.13 mM) [1]
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (7.13 mM) [1]
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.13 mM) [1]

Experimental Protocols

3.1. Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution for in vitro use.

Materials:

- **17-Hydroxyisolathyrol** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, conical-bottom polypropylene or glass vial
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weighing: Accurately weigh the desired amount of **17-Hydroxyisolathyrol** powder in a sterile vial. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 35.045 mg of the compound.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - If the compound is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minutes. [\[1\]](#) Gentle warming may also aid dissolution, but avoid excessive heat to prevent degradation.
- Visual Inspection: Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots as recommended in the storage section.

3.2. Preparation of a 2.5 mg/mL Working Solution for In Vivo Studies (Using Protocol 1)

This protocol details the preparation of a working solution suitable for animal studies. It is recommended to prepare this solution fresh on the day of use.[\[1\]](#)

Materials:

- 100 mM **17-Hydroxyisolathyrol** in DMSO stock solution
- PEG300
- Tween-80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes for mixing

Procedure:

- Solvent Preparation: Prepare the vehicle by mixing the solvents in the correct proportions. For 1 mL of the final solution, you will need:
 - 400 μ L PEG300
 - 50 μ L Tween-80
 - 450 μ L Saline
- Mixing: Add the solvents in the following order, vortexing well after each addition:
 - Start with PEG300.
 - Add Tween-80 and vortex.
 - Slowly add the saline and vortex until a clear solution is formed.
- Addition of Active Compound: To 900 μ L of the prepared vehicle, add 100 μ L of the 100 mg/mL (or an appropriately calculated volume of a different concentration) **17-Hydroxyisolathyrol** DMSO stock solution to achieve the desired final concentration.
- Final Mixing: Vortex the final solution thoroughly to ensure homogeneity. The solution should be clear. If precipitation occurs, gentle warming and sonication may be used.^[1]

Storage and Stability

Proper storage is crucial to maintain the integrity of **17-Hydroxyisolathyrol** stock solutions.

Storage Condition	Shelf Life	Notes
-80°C	6 months	Recommended for long-term storage. [1]
-20°C	1 month	Suitable for short-term storage. [1]

Important Considerations:

- Solutions should be stored in tightly sealed containers, protected from light and moisture.[\[1\]](#)
- Avoid repeated freeze-thaw cycles.

Safety Precautions

Handle **17-Hydroxyisolathyrol** and all solvents in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

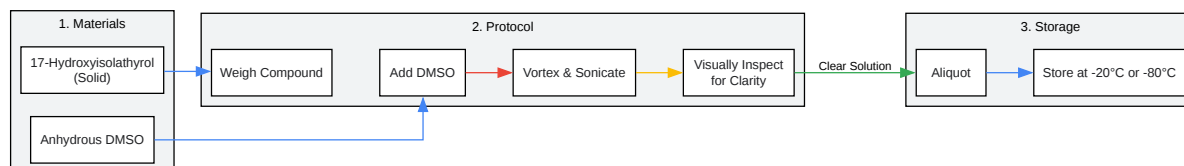
Hazard Information:

- **17-Hydroxyisolathyrol**: The toxicological properties have not been fully investigated. Handle with care.
- DMSO: Can cause skin and eye irritation.[\[3\]](#) It is also readily absorbed through the skin and can carry dissolved substances with it.

In case of contact, refer to the Material Safety Data Sheet (MSDS) for detailed first-aid measures.[\[4\]](#) Dispose of all chemical waste according to institutional and local regulations.

Visual Workflow and Diagrams

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Caption: Workflow for preparing **17-Hydroxyisolathyrol** stock solution.

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